

Technical Support Center: NMR Analysis of 2-Methoxy-5-methyl-3-nitropyridine

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Compound of Interest

Compound Name: 2-Methoxy-5-methyl-3-nitropyridine

Cat. No.: B1593435

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Welcome to the technical support center for the analysis of **2-Methoxy-5-methyl-3-nitropyridine**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered when identifying impurities in this compound using Nuclear Magnetic Resonance (NMR) spectroscopy. Here, we provide practical, field-tested insights and troubleshooting strategies in a direct question-and-answer format to ensure the integrity of your analytical results.

FAQs and Troubleshooting Guides

Q1: What are the expected ^1H and ^{13}C NMR chemical shifts for pure 2-Methoxy-5-methyl-3-nitropyridine?

A1: Understanding the baseline NMR spectrum of the pure compound is the first critical step. Based on predictive models and data from structurally similar compounds, the following chemical shifts are expected when using CDCl_3 as the solvent.

Table 1: Predicted ^1H and ^{13}C NMR Chemical Shifts for 2-Methoxy-5-methyl-3-nitropyridine

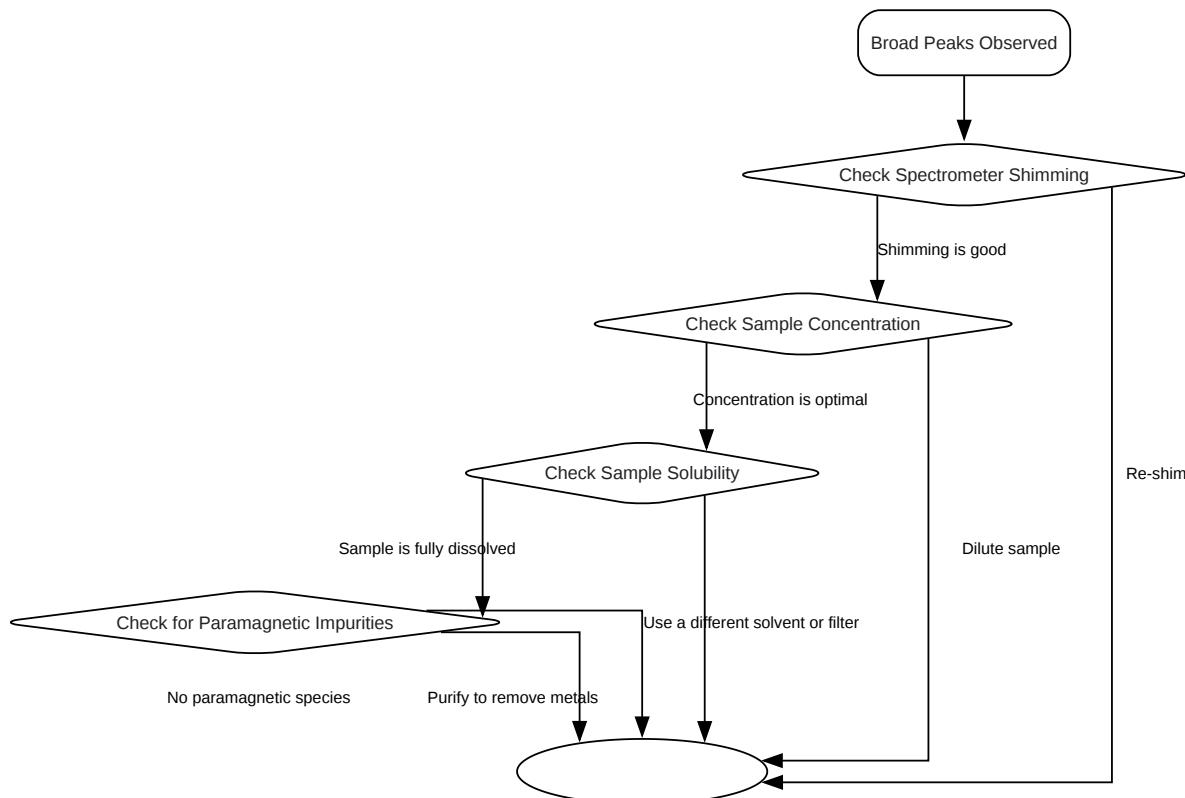
| Assignment | ¹ H Chemical Shift (ppm) | Multiplicity | ¹³ C Chemical Shift (ppm) |
|-------------------|-------------------------------------|--------------|--------------------------------------|
| H-4 | ~8.1 | Singlet | ~140 |
| H-6 | ~7.2 | Singlet | ~125 |
| -OCH ₃ | ~4.0 | Singlet | ~55 |
| -CH ₃ | ~2.4 | Singlet | ~18 |
| C-2 | - | - | ~160 |
| C-3 | - | - | ~145 |
| C-5 | - | - | ~135 |

Note: These are predicted values and may vary slightly based on experimental conditions such as solvent and concentration.

Q2: I'm seeing extra peaks in my ¹H NMR spectrum. How can I identify the potential impurities?

A2: The presence of unexpected signals in your NMR spectrum typically points to impurities from the synthesis process or residual solvents. A common synthetic route to **2-Methoxy-5-methyl-3-nitropyridine** involves the nitration of 2-methoxy-5-methylpyridine or the methoxylation of 2-chloro-5-methyl-3-nitropyridine. Therefore, common impurities include starting materials, intermediates, and side-products.

Workflow for Impurity Identification

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